

Stability and storage conditions for 11-Bromo-1undecanol

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Compound of Interest

Compound Name: 11-Bromo-1-undecanol

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This technical support guide provides essential information on the stability and storage of **11-Bromo-1-undecanol** to assist researchers, scientists, and professionals in drug development.

Troubleshooting Guide

Issue: The compound has changed in appearance (e.g., color change, clumping).

- Question: My 11-Bromo-1-undecanol, which is typically a white to beige powder, has
 developed a yellowish or orange tint. What could be the cause?
 - Answer: A color change may indicate degradation or the presence of impurities. This can
 be caused by exposure to light, air (oxidation), or moisture. It is crucial to store the
 compound in a tightly sealed container in a dark and dry place.[1][2] If you observe a
 significant color change, it is advisable to verify the purity of the compound before use.
- Question: The powder has become clumpy or appears moist. Is it still usable?
 - Answer: Clumping suggests moisture absorption. 11-Bromo-1-undecanol should be stored in a dry environment and protected from moisture.[1] While some clumping might not affect its chemical properties for certain applications, for sensitive experiments, it is



best to use a fresh, dry sample. You may consider drying the material under vacuum if you suspect moisture absorption, but this should be done with caution.

Issue: Inconsistent experimental results.

- Question: I am observing variability in my reaction outcomes when using 11-Bromo-1undecanol from different batches or that has been stored for a long time. Why might this be happening?
 - Answer: Inconsistent results can stem from the degradation of the compound. 11-Bromo-1-undecanol is stable for at least two years if stored correctly at +4°C.[1] However, improper storage, such as at room temperature or with exposure to light and moisture, can lead to degradation.[1][2] The terminal hydroxyl and bromo groups are reactive and can participate in unintended side reactions over time if not stored properly.[3] Always ensure you are using a sample that has been stored under the recommended conditions. Purity can be checked via techniques like ¹H-NMR.[1]

Frequently Asked Questions (FAQs)

- Question: What are the optimal storage conditions for 11-Bromo-1-undecanol?
 - Answer: For long-term storage, it is recommended to keep 11-Bromo-1-undecanol in a tightly sealed container, protected from light and moisture, at a temperature of +4°C or in a range of 0-10°C.[1][4] Some sources also suggest room temperature for sealed, dry storage.[2] For short-term storage, +4°C is also suitable.[1]
- Question: Is 11-Bromo-1-undecanol sensitive to light or air?
 - Answer: Yes, it is advisable to protect it from light.[1] While it is stable under normal
 conditions, prolonged exposure to air could potentially lead to oxidation.[5] Therefore,
 storing it in a dark, tightly sealed container is recommended.
- Question: What is the shelf life of 11-Bromo-1-undecanol?
 - Answer: When stored under the recommended conditions of +4°C, it is stable for at least two years after receipt.[1]



- · Question: What are the signs of degradation?
 - Answer: Visual indicators of degradation can include a change in color from white/beige to
 yellowish or orange, and a change in physical form such as clumping due to moisture
 absorption.[1][6] For a more definitive assessment, analytical methods such as melting
 point determination or spectroscopic analysis should be employed.
- Question: What materials are incompatible with **11-Bromo-1-undecanol**?
 - Answer: It is incompatible with strong oxidizing agents.[5] Contact with such materials should be avoided.
- Question: What are the hazardous decomposition products of 11-Bromo-1-undecanol?
 - Answer: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen halides.[5]

Quantitative Data Summary

Parameter	Value	Source(s)
Appearance	White to beige powder or crystals.	[1][4][6]
Long-Term Storage	+4°C or 0-10°C. Keep in a dark, dry, and sealed container.	[1][2][4]
Short-Term Storage	+4°C	[1]
Stability	Stable for at least 2 years at +4°C.	[1]
Melting Point	45-49 °C	[1][2][4]
Boiling Point	165-170 °C at 1 mmHg	[1][2][4]
Solubility	Soluble in chloroform. Insoluble in water.	[1][2][4]
Incompatible Materials	Strong oxidizing agents.	[5]



Experimental Protocols

While specific experimental protocols for stability testing of **11-Bromo-1-undecanol** are not readily available in the provided search results, a general approach to assess the stability and purity would involve the following:

Protocol: Purity Assessment by Melting Point Determination

- Objective: To determine the melting point of a stored sample of 11-Bromo-1-undecanol and compare it to the reference range to assess purity.
- Materials: Melting point apparatus, capillary tubes, stored sample of 11-Bromo-1-undecanol, reference standard (optional).
- Procedure:
 - 1. Ensure the sample is dry. If moisture is suspected, dry a small amount under vacuum.
 - 2. Load a small amount of the powdered sample into a capillary tube.
 - 3. Place the capillary tube in the melting point apparatus.
 - 4. Heat the sample at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
 - 5. Record the temperature range from the appearance of the first liquid drop to the complete melting of the sample.
- Interpretation: A broad melting point range or a melting point that is significantly lower than the literature value (45-49 °C) may indicate the presence of impurities or degradation.[1][2][4]

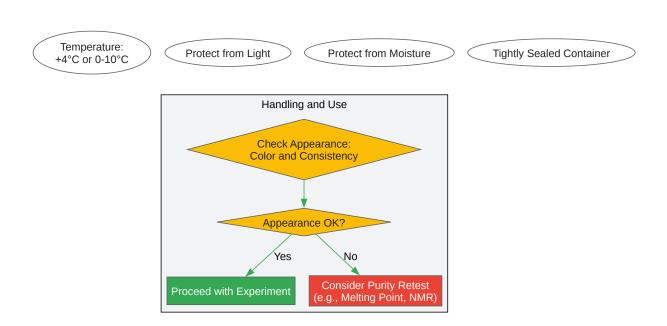
Protocol: Assessment of Degradation by ¹H-NMR Spectroscopy

- Objective: To identify the presence of degradation products in a sample of 11-Bromo-1undecanol using ¹H-NMR.
- Materials: NMR spectrometer, deuterated chloroform (CDCl₃), NMR tubes, the sample of 11-Bromo-1-undecanol.



- Procedure:
 - 1. Dissolve a small amount of the 11-Bromo-1-undecanol sample in CDCl3.
 - 2. Transfer the solution to an NMR tube.
 - 3. Acquire the ¹H-NMR spectrum.
- Interpretation: Compare the obtained spectrum with a reference spectrum of pure 11-Bromo-1-undecanol. The appearance of new signals or changes in the integration of existing signals could indicate degradation or the presence of impurities. The bifunctional nature of the molecule, with a hydroxyl group and a C-Br bond, makes it susceptible to various reactions, which would result in characteristic changes in the NMR spectrum.[3]

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Caption: Workflow for proper storage and handling of 11-Bromo-1-undecanol.

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